solubility and stability of Mps-eda.tfa

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Compound of Interest

Compound Name:	*Mps-eda.tfa*
CAS No.:	*1301739-85-4*
Cat. No.:	*B578673*

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Executive Summary

Mps-eda.tfa (Maleimidopropionyl-ethylenediamine trifluoroacetate) is a high-utility heterobifunctional linker used to introduce maleimide functionality to carboxyl-containing biomolecules or to serve as a short, hydrophilic spacer in antibody-drug conjugates (ADCs) and surface immobilization workflows.

While its small molecular footprint (

) minimizes steric hindrance, its practical application is governed by a strict stability-solubility trade-off.[1] The trifluoroacetate (TFA) salt form confers exceptional water solubility but introduces acidity that can complicate downstream conjugation if not buffered correctly.[1] Furthermore, the maleimide moiety exhibits pH-dependent hydrolysis, creating a "stability window" that researchers must navigate to prevent linker deactivation.[1]

This guide provides a rigorous analysis of the physicochemical properties, solubility limits, and degradation mechanisms of **Mps-eda.tfa**, culminating in a standardized handling protocol to ensure experimental reproducibility.[1]

Chemical Identity & Molecular Architecture

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Understanding the structural components is prerequisite to mastering the stability profile.[1]

- Compound Name:

  -(2-Aminoethyl)-3-(2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)propanamide trifluoroacetate.[2][3][4]
- Common Abbreviation: MPS-EDA·TFA.[1][2][3][4][5][6][7][8][9][10]
- Molecular Weight: 325.24 g/mol (Salt); ~211.22 g/mol (Free Base).[1]
- Formula:

  (Free base core:

).

Structural Functionalization:

- Maleimide Head: A Michael acceptor specific for sulfhydryl (-SH) groups at pH 6.5–7.5.[1]
- Propionyl Spacer: A 3-carbon aliphatic chain providing flexibility and reducing ring strain.[1]
- Ethylenediamine (EDA) Tail: A primary amine (

) used for coupling to activated carboxyls (via EDC/NHS).[1]
- TFA Counterion: Protonates the primary amine (

  ), rendering the solid highly polar and stable against oxidation, but acidic in solution.[1]

Solubility Profile

The TFA salt form fundamentally alters the solubility landscape compared to the free base.[1]

Solvent Compatibility Table

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Solvent	Solubility Limit	Comments
Water	> 50 mg/mL	Excellent. Dissolves instantly due to ionic nature. Resulting pH is acidic (~pH 3-4).[1]
DMSO	~ 30 mg/mL	Good. Preferred for stock solutions to prevent hydrolysis.[1] Hygroscopic solvent requires molecular sieves.[1]
DMF	~ 30 mg/mL	Good. Alternative to DMSO; easier to remove by evaporation.[1] Ensure amine-free grade.
Ethanol	Moderate	Soluble, but not recommended for long-term storage due to potential esterification risk (rare but possible).[1]
CH_2Cl_2	Poor	The TFA salt is too polar for non-polar organic solvents.[1]

Critical Technical Insight: While **Mps-eda.tfa** is highly water-soluble, never store the stock solution in water. The maleimide ring is subject to hydrolysis in aqueous environments, a process that accelerates exponentially with pH.[1]

Stability Mechanisms & Degradation Pathways

The stability of **Mps-eda.tfa** is threatened by two primary mechanisms: Moisture-Induced Hydrolysis and Nucleophilic Attack.

A. Maleimide Ring Hydrolysis

The maleimide ring is thermodynamically unstable in aqueous solutions, particularly at alkaline pH.[1] Water attacks the carbonyl carbon of the ring, causing it to open into a non-reactive succinamic acid derivative.[1]

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- pH < 5: Stable (

  hours).[1]

- pH 7.0: Moderate Stability (

  hours).[1]

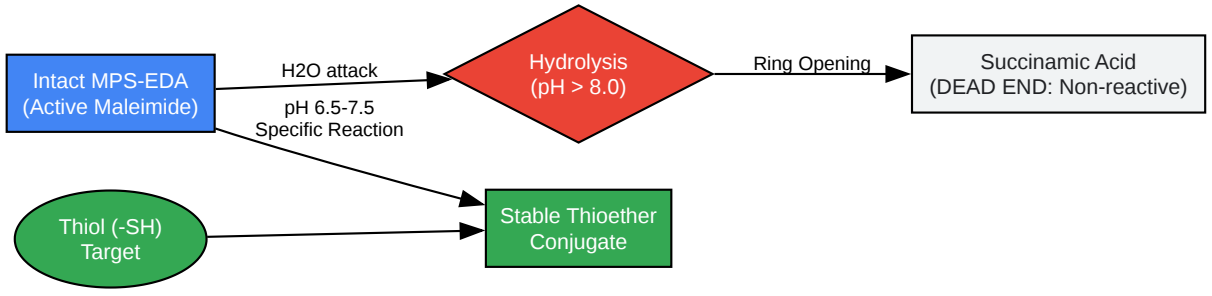
- pH > 8.0: Rapid Degradation (

  hour).[1]

The Conjugation Paradox: To react the amine end of **Mps-eda.tfa** with an NHS-ester, the pH must be basic enough to deprotonate the amine (pH > 7.5). However, this is exactly the condition that destroys the maleimide end.[1]

- Solution: Perform amine coupling at pH 7.2–7.5 using a high concentration of linker to outcompete hydrolysis, or use non-aqueous conditions (DMSO/DIEA) for the initial coupling. [1]

B. Visualization: Degradation & Reactivity Pathways



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Figure 1: The competition between productive conjugation (Green) and irreversible hydrolysis (Red).

Standardized Handling Protocol

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To ensure data integrity and maximum conjugation efficiency, follow this "Self-Validating" workflow.

Step 1: Storage & Preparation

- Solid State: Store at -20°C under desiccant. The TFA salt is hygroscopic; moisture absorption leads to "caking" and slow hydrolysis.[1]
- Equilibration: Allow the vial to warm to room temperature before opening. This prevents condensation of atmospheric water onto the cold powder.[1]

Step 2: Stock Solution Preparation

- Weigh **Mps-eda.tfa** rapidly.[1]
- Dissolve in anhydrous DMSO or DMAc to a concentration of 10–50 mM.
  - Validation: Solution should be clear and colorless.[1]
- Do not store this solution for more than 24 hours, even at -20°C, unless strictly anhydrous conditions are maintained.

Step 3: Conjugation Workflow (Amine-Reactive Mode)

Scenario: Attaching Mps-eda to a Carboxylated Protein (via EDC/NHS).

- Activation: Activate protein carboxyls with EDC/NHS in MES buffer (pH 5.0) for 15 mins.
- Buffer Exchange: Rapidly desalt into PBS (pH 7.2).
- Coupling: Add **Mps-eda.tfa** stock (10-20 fold molar excess).[1]
  - Critical Step: Since Mps-eda is a TFA salt, adding it may lower the pH of the reaction mixture.[1] Check pH immediately after addition and adjust to 7.2–7.5 with dilute NaOH or 1M Bicarbonate if necessary.
- Incubation: React for 1–2 hours at Room Temperature.

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- Purification: Remove excess linker via desalting column (Zeba Spin or PD-10) equilibrated in reaction buffer (pH 6.5–7.0) to preserve the maleimide for the next step.[1]

Step 4: Conjugation Workflow (Thiol-Reactive Mode)

Scenario: Attaching Mps-eda to a Thiolated Molecule.

- Buffer: Use PBS + EDTA (1-5 mM) at pH 6.5–7.0. EDTA prevents metal-catalyzed oxidation of thiols.[1]
- Reaction: Mix **Mps-eda.tfa** with thiol-containing molecule.
- Kinetics: Reaction is usually complete within 30–60 minutes.[1]

Troubleshooting & FAQ

Observation	Root Cause	Corrective Action
Low Conjugation Yield	Maleimide Hydrolysis	Ensure pH < 7.5 during storage and handling. Confirm stock solvent is anhydrous.[1]
Precipitation on Addition	High Local Concentration	Dilute the DMSO stock further before adding to aqueous protein solution.[1] Add dropwise while vortexing.[1]
pH Drift	TFA Counterion Effect	The TFA salt is acidic.[1] Ensure the reaction buffer has sufficient capacity (e.g., 100mM Phosphate) to buffer the added acid.[1]
Sticky Solid	Hygroscopicity	The product has absorbed moisture.[1] It may still be usable if analyzed by LC-MS, but accurate weighing is compromised.[1]

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